

Essential Safety and Handling Guidelines for RI-962

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Compound of Interest

Compound Name: RI-962

Cat. No.: B15581823

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This document provides crucial safety and logistical information for the handling, use, and disposal of **RI-962**, a potent and selective receptor-interacting protein kinase 1 (RIPK1) inhibitor. In the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, the following guidelines are based on best practices for handling potent, research-grade kinase inhibitors and available product information.

Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment is mandatory to prevent skin contact, eye exposure, and inhalation of **RI-962**. The required PPE varies depending on the specific laboratory operation being performed.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator. - Gloves: Double-gloving with nitrile gloves is required. Change gloves immediately if contaminated. - Eye Protection: Chemical splash goggles. - Body Protection: Disposable lab coat.
Solution Preparation and Handling	- Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles. - Body Protection: Standard lab coat.
Cell Culture and In Vitro/In Vivo Assays	- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Body Protection: Standard lab coat.
Waste Disposal	- Gloves: Heavy-duty nitrile or butyl rubber gloves. - Eye Protection: Chemical splash goggles. - Body Protection: Standard lab coat.

Operational Plan: Step-by-Step Guidance

A clear and structured operational plan is essential for the safe handling and use of **RI-962**.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the package for any signs of damage or leakage.
- Inventory: Log the receipt date, quantity, and storage location in the laboratory's chemical inventory.
- Storage: Store **RI-962** in a tightly sealed container in a dry, well-ventilated area. Recommended storage temperatures are:
 - Solid Powder: -20°C for up to 12 months or 4°C for up to 6 months.
 - In Solvent: -80°C for up to 6 months or -20°C for up to 1 month.

Handling and Experimental Use

- Designated Area: All work with **RI-962**, especially with the solid form and concentrated solutions, must be conducted in a designated and clearly marked area, such as a certified chemical fume hood.
- Avoid Contamination: Use dedicated spatulas, glassware, and other laboratory equipment. If dedicated equipment is not feasible, thoroughly decontaminate all items after use.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn. Do not eat, drink, or smoke in areas where **RI-962** is handled.

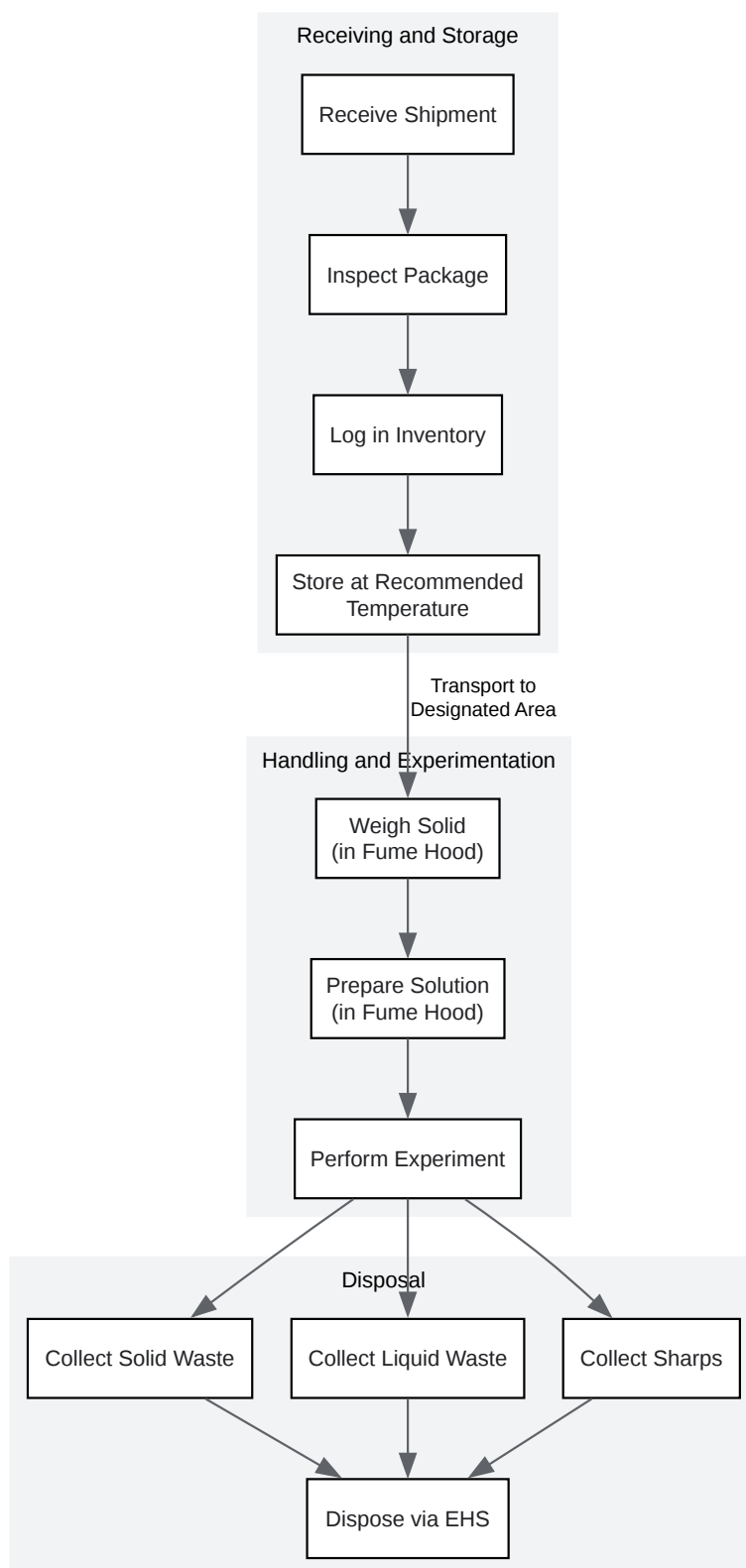
Disposal Plan

Proper disposal of **RI-962** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Waste Segregation: All waste materials contaminated with **RI-962**, including unused compound, solutions, contaminated PPE, and labware, must be segregated from general laboratory waste.
- Waste Collection:
 - Solid Waste: Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Liquid Waste: Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Contaminated Sharps: Dispose of in a puncture-resistant sharps container that is clearly labeled for hazardous chemical waste.
- Final Disposal: Dispose of all **RI-962** waste in accordance with local, state, and federal regulations for hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow for Handling **RI-962**

The following diagram outlines the logical workflow for the safe handling, use, and disposal of **RI-962** in a laboratory setting.



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Caption: Workflow for the safe handling of **RI-962**.

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